

A Comprehensive Guide to the Mass Spectrometry Fragmentation Pattern of 2-Morpholinoindane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(2,3-dihydro-1H-inden-2-yl)morpholine
CAS No.: 23912-69-8
Cat. No.: B2394675

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

In the landscape of modern analytical chemistry, a thorough understanding of a molecule's behavior under mass spectrometric analysis is paramount for its identification, characterization, and quantification. This is particularly true for novel psychoactive substances and drug candidates, where unambiguous structural elucidation is a critical step in both forensic analysis and pharmaceutical development. 2-Morpholinoindane, a compound featuring a rigid indane scaffold coupled with a flexible morpholine moiety, presents an interesting case for mass spectral fragmentation analysis.

This in-depth technical guide provides a detailed exploration of the predicted electron ionization (EI) mass spectrometry fragmentation pattern of 2-morpholinoindane. As a compound with limited publicly available spectral data, this guide synthesizes established fragmentation principles from analogous structures, namely 2-aminoindane derivatives and N-substituted morpholines, to construct a robust and scientifically grounded predictive analysis. This guide

will delve into the mechanistic rationale behind the expected fragmentation pathways, offer a comparison with alternative structures, and provide a detailed experimental protocol for acquiring a mass spectrum of this compound.

Predicted Mass Spectrum of 2-Morpholinoindane

The structure of 2-morpholinoindane (N-(Indan-2-yl)morpholine) suggests several likely fragmentation pathways upon electron ionization. The molecule incorporates a stable aromatic system and a saturated heterocyclic ring, both of which will influence the fragmentation cascade.

Molecular Formula: $C_{13}H_{17}NO$

Molecular Weight (Nominal): 203

Exact Mass: 203.1310

The predicted major fragments and their relative abundances are summarized in the table below.

m/z	Predicted Fragment Ion	Proposed Structure	Relative Abundance
203	$[C_{13}H_{17}NO]^{+\bullet}$	Molecular Ion	Moderate
117	$[C_9H_9]^+$	Indenyl Cation	High
116	$[C_9H_8]^{+\bullet}$	Indene Radical Cation	High (Base Peak)
100	$[C_5H_{10}NO]^+$	Morpholinomethyl Cation	Moderate
91	$[C_7H_7]^+$	Tropylium Cation	Moderate
86	$[C_4H_8NO]^+$	Oxonium Ion	Moderate
77	$[C_6H_5]^+$	Phenyl Cation	Low
57	$[C_3H_5O]^+$	Acylium Ion	Moderate

Mechanistic Insights into the Fragmentation of 2-Morpholinoindane

The fragmentation of 2-morpholinoindane under electron ionization is anticipated to be driven by the stability of the resulting fragment ions. The initial ionization event will likely involve the removal of a non-bonding electron from the nitrogen or oxygen atom, or a pi-electron from the aromatic ring, to form the molecular ion at m/z 203.

Primary Fragmentation Pathways

- **Alpha-Cleavage:** The most favorable initial fragmentation is predicted to be the cleavage of the C-N bond between the indane and morpholine rings (alpha-cleavage to the aromatic system). This is a common and dominant fragmentation pathway for N-substituted amines.^[1]
^[2] This cleavage can occur in two ways:
 - **Formation of the Indenyl Cation (m/z 117) and Indene Radical Cation (m/z 116):** Cleavage of the C-N bond with charge retention on the indane moiety would lead to an initial fragment at m/z 117. Subsequent loss of a hydrogen radical would result in the highly stable indene radical cation at m/z 116, which is often the base peak in the spectra of 2-substituted indanes.^[3]^[4]
 - **Formation of the Morpholinomethyl Cation (m/z 100):** If the charge is retained on the morpholine-containing fragment, it would result in an ion at m/z 100.
- **Fragmentation of the Morpholine Ring:** The morpholine ring itself can undergo characteristic fragmentation. A common pathway for cyclic ethers and amines is ring-opening followed by cleavage to produce stable oxonium or iminium ions.
 - **Formation of m/z 86 and m/z 57:** Cleavage within the morpholine ring can lead to the formation of a stable oxonium ion at m/z 86. Further fragmentation of this ion can produce an acylium ion at m/z 57. The mass spectrum of morpholine itself shows significant peaks at these m/z values.^[5]

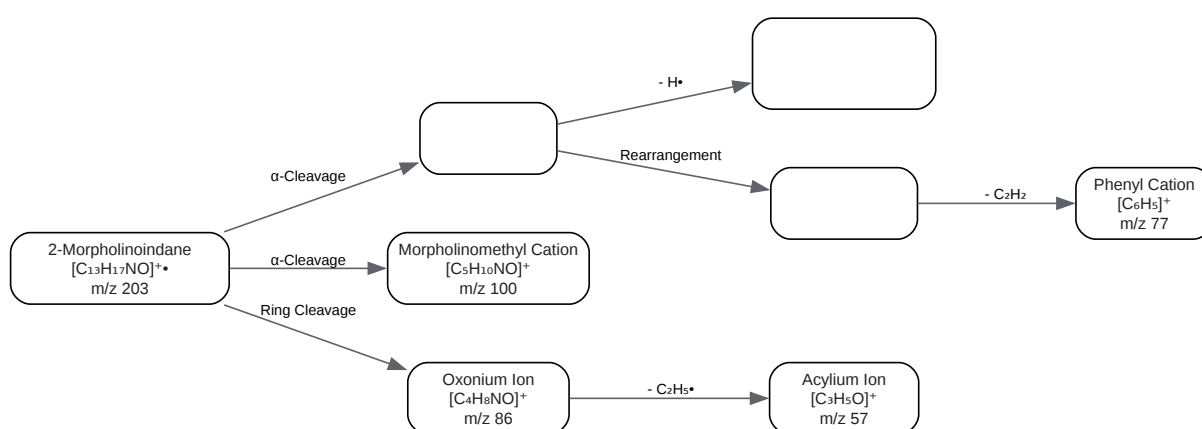
Secondary Fragmentation

- **Formation of the Tropylium Ion (m/z 91):** The indane fragment can undergo further rearrangement and fragmentation. A characteristic fragmentation of alkyl-substituted

benzene rings is the formation of the highly stable tropylium ion at m/z 91 through a benzylic cleavage and rearrangement.[3][4]

- Formation of the Phenyl Cation (m/z 77): Loss of acetylene from the tropylium ion can lead to the formation of the phenyl cation at m/z 77.[3]

The predicted fragmentation cascade is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Predicted EI fragmentation of 2-morpholinoindane.

Comparison with Structurally Related Compounds

To further validate the predicted fragmentation pattern, it is instructive to compare it with the known fragmentation of structurally similar molecules.

- 2-Aminoindane: The mass spectrum of 2-aminoindane is dominated by the indene radical cation at m/z 116, which is formed by the loss of the amino group. This supports the prediction that the cleavage of the C-N bond will be a major fragmentation pathway for 2-morpholinoindane.[3][4]

- **N-Methyl-2-aminoindane:** Similar to 2-aminoindane, N-methyl-2-aminoindane also shows a prominent peak at m/z 116. The presence of the methyl group provides an additional site for fragmentation, but the cleavage of the bond to the indane ring remains a key feature.^[6]
- **N-Phenylmorpholine:** In N-phenylmorpholine, a major fragmentation pathway is the cleavage of the morpholine ring, leading to characteristic fragments. However, the presence of the aromatic ring also influences the fragmentation, with fragments corresponding to the phenyl moiety being observed. This dual influence is expected in 2-morpholinoindane as well.

The comparison suggests that the fragmentation of 2-morpholinoindane will be a hybrid of the characteristic fragmentation of the indane core and the morpholine ring, with the α -cleavage being the most probable initial fragmentation step due to the stability of the resulting indene-related cations.

Experimental Protocol for GC-MS Analysis

The following protocol outlines a standard procedure for the analysis of 2-morpholinoindane using Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization.

1. Sample Preparation:

- Dissolve a small amount (approximately 1 mg) of 2-morpholinoindane in a suitable volatile solvent such as methanol or ethyl acetate (1 mL).
- If analyzing a complex matrix, perform a suitable extraction (e.g., liquid-liquid extraction or solid-phase extraction) to isolate the analyte and remove interfering substances.

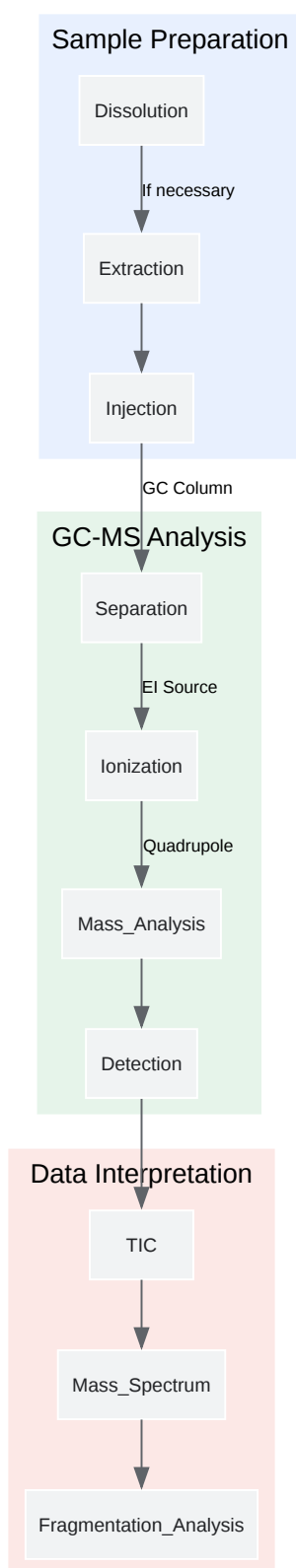
2. GC-MS Instrumentation and Conditions:

- **Gas Chromatograph:** Agilent 7890B GC or equivalent.
- **Mass Spectrometer:** Agilent 5977A MSD or equivalent.
- **Column:** A non-polar or medium-polarity capillary column is recommended, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness).
- **Injection Volume:** 1 μ L.

- Injector Temperature: 250 °C.
- Injection Mode: Splitless or split (e.g., 20:1 split ratio) depending on the sample concentration.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp: Increase to 280 °C at a rate of 15 °C/minute.
 - Final hold: Hold at 280 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- MS Ion Source Temperature: 230 °C.
- MS Quadrupole Temperature: 150 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: m/z 40-400.

3. Data Analysis:

- Identify the peak corresponding to 2-morpholinoindane in the total ion chromatogram (TIC).
- Extract the mass spectrum for this peak.
- Identify the molecular ion peak and major fragment ions.
- Compare the obtained spectrum with the predicted fragmentation pattern and with library spectra if available.



[Click to download full resolution via product page](#)

Caption: Workflow for GC-MS analysis of 2-morpholinoindane.

Conclusion

The mass spectrometry fragmentation pattern of 2-morpholinoindane is predicted to be characterized by a dominant cleavage of the bond connecting the indane and morpholine moieties, leading to the formation of a highly stable indene radical cation at m/z 116 as the likely base peak. Other significant fragments are expected to arise from the fragmentation of the morpholine ring and further rearrangement of the indane fragment. While this guide provides a robust, scientifically-grounded prediction of the fragmentation behavior of 2-morpholinoindane, experimental verification is always the gold standard in analytical chemistry. The provided GC-MS protocol offers a starting point for researchers to obtain such experimental data, which will be invaluable for the definitive structural elucidation and confident identification of this compound in various scientific and forensic applications.

References

- Rose, S. R., et al. (2021). Gas chromatography-mass spectrometry of eight aminoindanes: 2-Aminoindane, N-methyl-2-, 5-methoxy-, 5-methoxy-6-methyl-, 4,5-methylenedioxy-, 5,6-methylenedioxy- and 5-iodo-2-aminoindane, and rasagiline. *Rapid Communications in Mass Spectrometry*, 35(24), e9207. Available at: [\[Link\]](#)
- De Paoli, G., et al. (2010). The “Methylenedioxy-2-Aminoindans”: A new class of psychedelic designer drug? *Journal of Forensic Sciences*, 55(5), 1349-1356. Available at: [\[Link\]](#)
- PubChem. (n.d.). 2-Morpholinoindane. Retrieved February 12, 2026, from [\[Link\]](#)
- Manier, S., et al. (2019). The metabolic fate of the two new psychoactive substances 2-aminoindane and N-methyl-2-aminoindane studied in vitro and in vivo to support drug testing. *Drug Testing and Analysis*, 11(10), 1546-1557. Available at: [\[Link\]](#)
- Acquavia, M. A., et al. (2023). Novel Piperazine and Morpholine Derivatives: Mass Spectrometry Characterization and Evaluation of Their Antimicrobial Properties. *Preprints.org*. Available at: [\[Link\]](#)
- NIST. (n.d.). Piperidine. In NIST Chemistry WebBook. Retrieved February 12, 2026, from [\[Link\]](#)

- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved February 12, 2026, from [\[Link\]](#)
- SpectraBase. (n.d.). N-Piperidino-2-(5-methoxyl-2,3-dihydroindol-3-yl)ethanamine. Retrieved February 12, 2026, from [\[Link\]](#)
- NIST. (n.d.). Morpholine. In NIST Chemistry WebBook. Retrieved February 12, 2026, from [\[Link\]](#)
- S.U.N.Y. Potsdam. (n.d.). Mass Spectrometry: Fragmentation. Retrieved February 12, 2026, from [\[Link\]](#)
- Wikipedia. (n.d.). Retro-Diels–Alder reaction. Retrieved February 12, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Methyl-1-(4-(methylthio)phenyl)-2-morpholino-1-propanone | C₁₅H₂₁NO₂S | CID 92387 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Morpholine, 4-methyl- [\[webbook.nist.gov\]](https://webbook.nist.gov)
- 3. 2-Morpholinoaniline | C₁₀H₁₄N₂O | CID 735756 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. (S)-2-(2-((3-Chlorophenoxy)methyl)morpholino)-1-(indolin-1-yl)ethanone | C₂₁H₂₃ClN₂O₃ | CID 71061724 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 5. Morpholine [\[webbook.nist.gov\]](https://webbook.nist.gov)
- 6. 2-Morpholinoethylamine | C₆H₁₄N₂O | CID 408285 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [A Comprehensive Guide to the Mass Spectrometry Fragmentation Pattern of 2-Morpholinoindane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2394675/docs#a-comprehensive-guide-to-the-mass-spectrometry-fragmentation-pattern-of-2-morpholinoindane\]](https://www.benchchem.com/product/b2394675/docs#a-comprehensive-guide-to-the-mass-spectrometry-fragmentation-pattern-of-2-morpholinoindane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)